

CellTracker Red CMTPX: A Technical Guide to In-Culture Stability and Photostability

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Compound of Interest

Compound Name: *CellTracker Red CMTPX*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the stability and photostability of **CellTracker Red CMTPX**, a widely used fluorescent probe for long-term cell tracking. The information presented herein is crucial for designing and executing robust live-cell imaging experiments in research and drug development settings.

Core Principles of CellTracker Red CMTPX

CellTracker Red CMTPX is a cell-permeable dye that, once inside a living cell, undergoes a transformation into a cell-impermeant form. This conversion is key to its utility in long-term studies. The dye possesses a chloromethyl group that reacts with intracellular thiols, primarily glutathione, in a reaction catalyzed by glutathione S-transferase (GST). This process forms a fluorescent dye-thioether adduct that is well-retained within the cell, allowing for the tracking of cells through multiple generations without significant leakage or transfer to neighboring cells.^[1]^[2]^[3]^[4]

In-Culture Stability and Retention

The stability of the fluorescent signal within a cell population over time is a critical parameter for long-term tracking studies. **CellTracker Red CMTPX** exhibits excellent retention characteristics, making it a reliable tool for such applications.

Quantitative Data Summary: In-Culture Stability

Parameter	Value	References
Fluorescence Retention Time	At least 72 hours	[1][2][4][5][6][7][8]
Generational Tracking	Typically 3 to 6 cell divisions	[5][6][8]
Cell-to-Cell Transfer	Not transferred to adjacent cells in a population	[1][2][3][4][7][8]
Toxicity	Non-toxic at recommended working concentrations	[2][3][4][5][6][8][9]

The dye is passively passed to daughter cells upon cell division, ensuring continuous tracking of the progeny of the initially labeled cell population.[1][2][3][4][7][8]

Photostability

Photostability, the resistance of a fluorophore to photochemical destruction upon exposure to excitation light, is a critical factor in live-cell imaging. While specific quantitative photostability data such as quantum yield or photodegradation rates are not readily available in the provided literature, **CellTracker Red CMTPX** is generally described as being "reasonably photostable" during microscopic examination.[1] It is important to note that other classes of long-term cell tracking probes, such as Qtracker labels, have been reported to be more resistant to photobleaching.[3] To minimize phototoxicity and photobleaching, it is always recommended to use the lowest possible excitation light intensity and exposure times required to obtain a satisfactory signal-to-noise ratio.

Experimental Protocols

Accurate and reproducible results depend on meticulous adherence to optimized protocols. The following sections detail the recommended procedures for using **CellTracker Red CMTPX**.

Stock Solution Preparation

- Allow the vial of lyophilized **CellTracker Red CMTPX** to equilibrate to room temperature before opening.

- Dissolve the contents of one 50 µg vial in 36 µL of anhydrous dimethyl sulfoxide (DMSO) to create a 2 mM stock solution.[5] Alternatively, a 10 mM stock solution can be prepared.[7]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C, protected from light and moisture.[5]

Working Solution Preparation

- Thaw a single-use aliquot of the stock solution.
- Dilute the stock solution in a serum-free culture medium to the desired working concentration. The optimal concentration should be determined empirically for each cell type and application.
 - For long-term tracking (> 3 days) or rapidly dividing cells: 5–25 µM[1][2]
 - For shorter-term experiments: 0.5–5 µM[2]
- Pre-warm the working solution to 37°C before use.[5]
- Important: Avoid the use of amine- and thiol-containing buffers.[1]

Staining Protocol for Adherent Cells

- Culture adherent cells on a suitable substrate (e.g., coverslips, chamber slides, or microplates) to the desired confluency.
- Aspirate the culture medium from the cells.
- Add the pre-warmed working solution to the cells, ensuring the entire surface is covered.
- Incubate the cells for 15–45 minutes at 37°C, protected from light.[5]
- Remove the working solution.
- Wash the cells once with a fresh, pre-warmed, complete culture medium.

- Add fresh, pre-warmed, complete culture medium to the cells and incubate for at least 30 minutes at 37°C to allow for the complete reaction of the dye.[\[1\]](#)
- The cells are now ready for imaging.

Staining Protocol for Suspension Cells

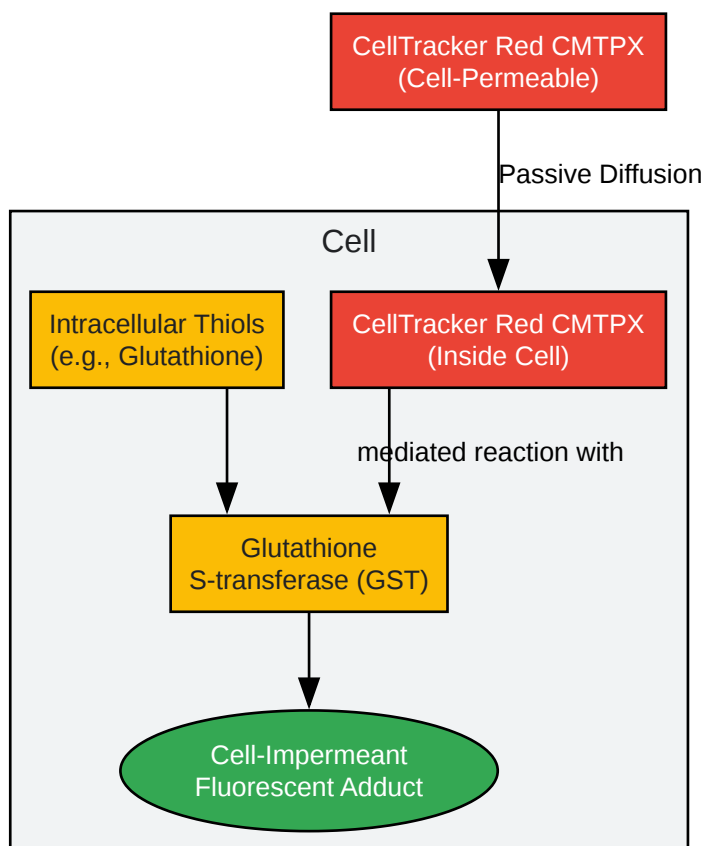
- Harvest the suspension cells by centrifugation.
- Aspirate the supernatant and gently resuspend the cell pellet in the pre-warmed working solution.
- Incubate the cells for 15–45 minutes at 37°C under appropriate growth conditions, protected from light.[\[1\]](#)
- Centrifuge the labeled cells and remove the working solution.
- Resuspend the cells in a fresh, pre-warmed, complete culture medium and incubate for at least 30 minutes at 37°C.
- The cells can then be washed and resuspended in the desired medium for imaging or further experimentation.

Fixation of Labeled Cells

Cells stained with **CellTracker Red CMTPX** can be fixed for long-term storage or for use in immunocytochemistry protocols. Aldehyde-based fixatives, such as 4% paraformaldehyde, are compatible with the dye.[\[1\]](#)[\[10\]](#)

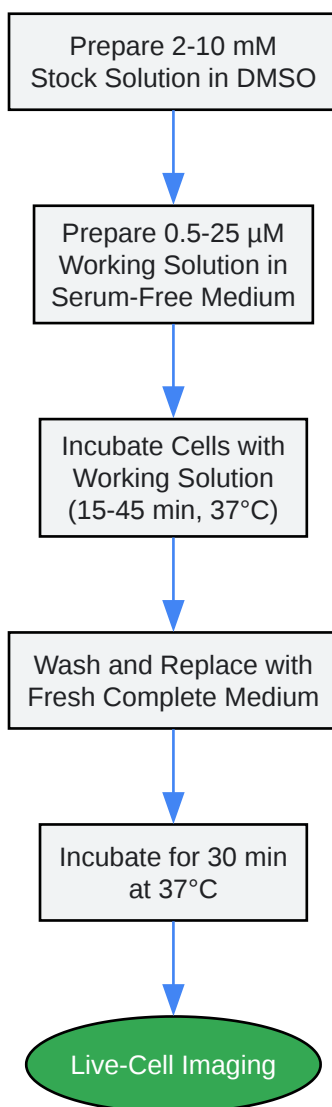
Visualizing the Mechanism and Workflow

To better understand the processes involved in using **CellTracker Red CMTPX**, the following diagrams illustrate the mechanism of action and the general experimental workflow.



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Caption: Mechanism of **CellTracker Red CMTPX** retention.



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Caption: General experimental workflow for **CellTracker Red CMTPIX** staining.

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